

An In-depth Technical Guide to Acid Yellow 199

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Compound of Interest

Compound Name: Acid Yellow 199

Cat. No.: B3151290

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Acid Yellow 199**, a significant monoazo dye. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

Chemical Identity and Properties

Acid Yellow 199, identified by the CAS Registry Number 70865-20-2, is a bright orange, water-soluble powder.^{[1][2][3]} It belongs to the single azo class of dyes.^{[2][3]} The compound exists as a sodium salt in its common commercial form.

A summary of the key quantitative data for **Acid Yellow 199** is presented in the table below for easy reference and comparison.

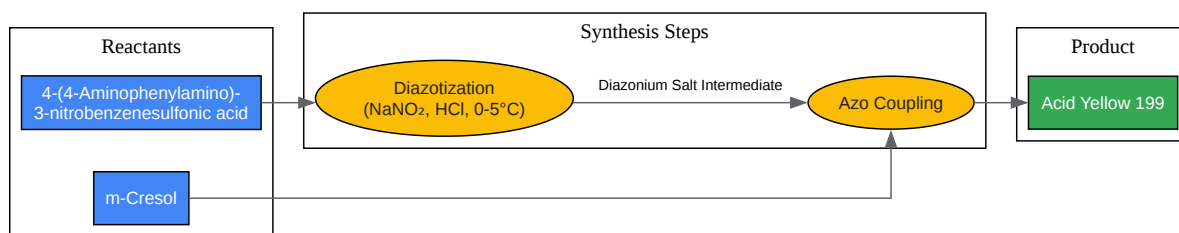
Property	Value	Notes
Molecular Formula	C ₁₉ H ₁₅ N ₄ NaO ₆ S	Sodium Salt
C ₁₉ H ₁₆ N ₄ O ₆ S	Free Acid Form	
Molecular Weight	450.40 g/mol	Sodium Salt
428.42 g/mol	Free Acid Form	
CAS Registry Number	70865-20-2	
Appearance	Bright orange powder	
Solubility in Water	900 mg/L at 20°C	
LogP	-0.9 at 20°C	
Polar Surface Area	168.38 Å ²	

Synthesis of Acid Yellow 199

The manufacturing process for **Acid Yellow 199** involves a two-step synthesis pathway common for azo dyes: diazotization followed by an azo coupling reaction.

- **Diazotization:** The synthesis begins with the diazotization of the aromatic amine, 4-(4-Aminophenylamino)-3-nitrobenzenesulfonic acid. This reaction is typically carried out in an acidic medium with a source of nitrous acid, such as sodium nitrite, at low temperatures to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with m-Cresol. This electrophilic aromatic substitution reaction forms the characteristic azo linkage (-N=N-) that defines this class of dyes and is responsible for its color.

The following diagram illustrates the synthesis pathway of **Acid Yellow 199**.



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Caption: Synthesis pathway of **Acid Yellow 199**.

Experimental Protocols

A detailed, step-by-step experimental protocol for the synthesis of **Acid Yellow 199**, including specific quantities of reagents, reaction times, temperatures, and purification methods, is not readily available in the public domain. This is common for many industrial dyes, as the specific manufacturing processes are often considered proprietary information by the manufacturers. General procedures for diazotization of aromatic amines and subsequent azo coupling reactions are well-documented in organic chemistry literature.

Spectroscopic Data

Comprehensive and authenticated spectroscopic data (UV-Vis, IR, NMR) for **Acid Yellow 199** are not widely available in peer-reviewed scientific literature or public chemical databases. The characterization of such industrial compounds is often conducted internally by manufacturers and may not be published.

Applications

Acid Yellow 199 is primarily used in the textile industry for the dyeing of nylon and wool fibers. Its chemical structure and water solubility make it suitable for acid dyeing processes. Additionally, as an azo dye, it can be decolorized through reduction reactions, a property that is of interest in environmental science and bioremediation research.

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References

- 1. Acid Yellow 199 CAS#: 70865-20-2 [m.chemicalbook.com]
- 2. Acid Yellow 199 Manufacturers and suppliers - Alan Chemical [alanchemindustries.com]
- 3. worlddyevariety.com [worlddyevariety.com]
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